

Application Notes and Protocols for ONO-3307

Stock Solution Preparation

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Compound of Interest

Compound Name: ONO-3307

Cat. No.: B1662445

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Introduction

ONO-3307 is a synthetic protease inhibitor with a broad spectrum of activity against several serine proteases. Its mesylate salt is often utilized in research settings. Due to its mechanism of action, **ONO-3307** has been investigated for its potential therapeutic effects in conditions involving excessive protease activity, such as disseminated intravascular coagulation (DIC) and pancreatitis.^[1] This document provides detailed protocols for the preparation of **ONO-3307** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, along with relevant technical data and safety information.

Quantitative Data Summary

The following table summarizes the key quantitative information for **ONO-3307** mesylate and its stock solution in DMSO.

| Parameter | Value | Reference |
|---------------------------------|--|-----------|
| ONO-3307 Mesylate Properties | | |
| Molecular Formula | C ₁₅ H ₁₈ N ₄ O ₇ S ₂ | [2] |
| Molecular Weight | 430.46 g/mol | [2] |
| Purity | ≥98% (typically) | [2] |
| Stock Solution Parameters | | |
| Recommended Solvent | Dimethyl Sulfoxide (DMSO) | |
| Recommended Stock Concentration | 40 mg/mL | |
| Storage Conditions | | |
| ONO-3307 Mesylate Powder | -20°C for up to 3 years | [2] |
| ONO-3307 in DMSO | -80°C for up to 1 year | [2] |

Experimental Protocols

Materials

- **ONO-3307** mesylate powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves (butyl rubber gloves are recommended for handling DMSO).[3]

Protocol for Preparing a 40 mg/mL ONO-3307 Stock Solution

This protocol describes the preparation of 1 mL of a 40 mg/mL stock solution of **ONO-3307** mesylate in DMSO.

- **Preparation:** In a controlled environment, such as a chemical fume hood, allow the **ONO-3307** mesylate vial and the DMSO to equilibrate to room temperature.
- **Weighing:** Accurately weigh 40 mg of **ONO-3307** mesylate powder using a calibrated analytical balance and transfer it to a sterile vial.
- **Solubilization:** Add 1 mL of anhydrous DMSO to the vial containing the **ONO-3307** mesylate powder.
- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials. Store the aliquots at -80°C.

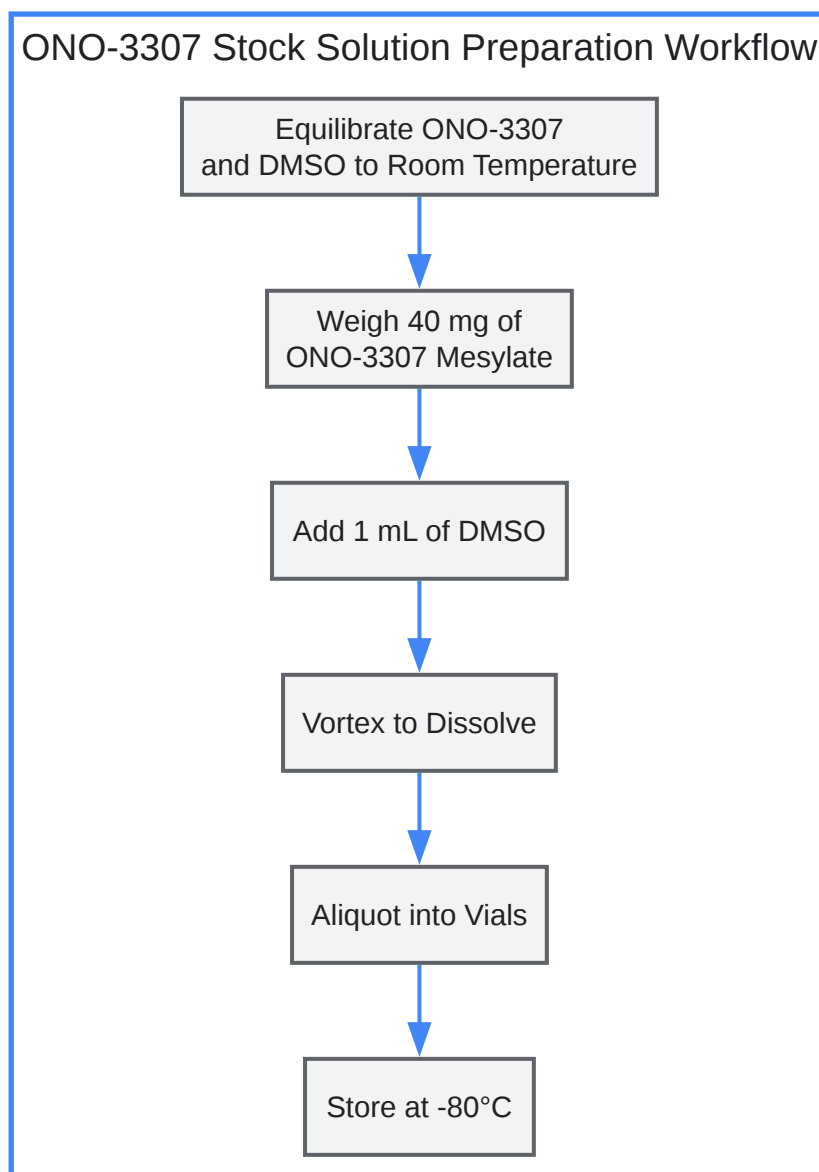
Safety Precautions

- **ONO-3307 Mesylate:** As with any research chemical, **ONO-3307** mesylate should be handled with care. Avoid inhalation of the powder, and prevent contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- **Dimethyl Sulfoxide (DMSO):** DMSO is a combustible liquid and an irritant to the eyes, skin, and respiratory tract.^{[4][5]} It is readily absorbed through the skin and can carry dissolved substances with it.^{[4][5]} Therefore, it is imperative to use appropriate PPE, including butyl rubber gloves, and to work in a well-ventilated area.^[3] Consult the Safety Data Sheet (SDS) for DMSO for comprehensive safety information.^{[4][5][6][7]}

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **ONO-3307** stock solution.

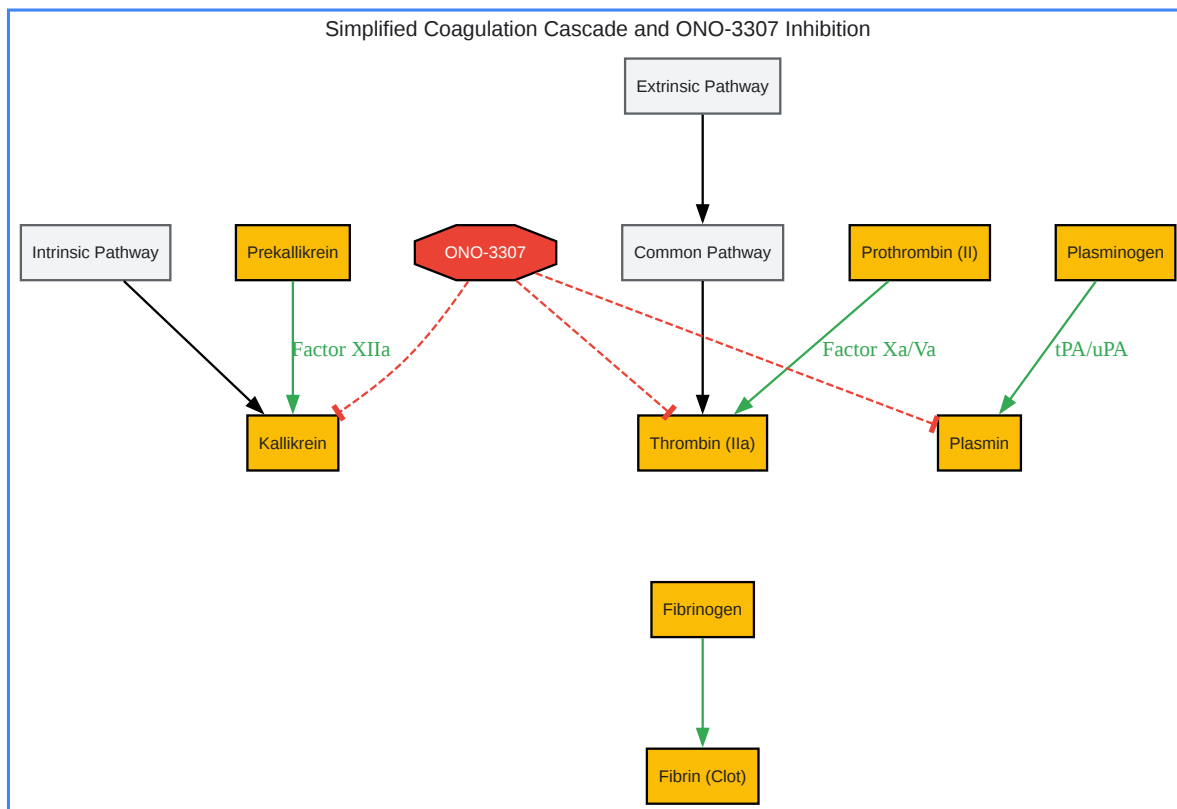


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Caption: Workflow for **ONO-3307** Stock Solution Preparation.

Signaling Pathway Inhibition

ONO-3307 is a competitive inhibitor of several serine proteases involved in the coagulation cascade. The diagram below illustrates the points of inhibition by **ONO-3307** in a simplified representation of this pathway.



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Caption: **ONO-3307** Inhibition of the Coagulation Cascade.

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- To cite this document: BenchChem. [Application Notes and Protocols for ONO-3307 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662445#preparing-ono-3307-stock-solution-with-dmsol]

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